

# Dienogest-d5 accuracy and precision validation data

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Compound Focus: **Dienogest-d5**

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## Method Validation Data for Dienogest

The following table summarizes the key validation parameters for Dienogest (DNG) from a developed LC-MS/MS assay, which utilized **Dienogest-d5** as the internal standard [1]. This data serves as a robust reference for the method's performance in quantifying the parent compound.

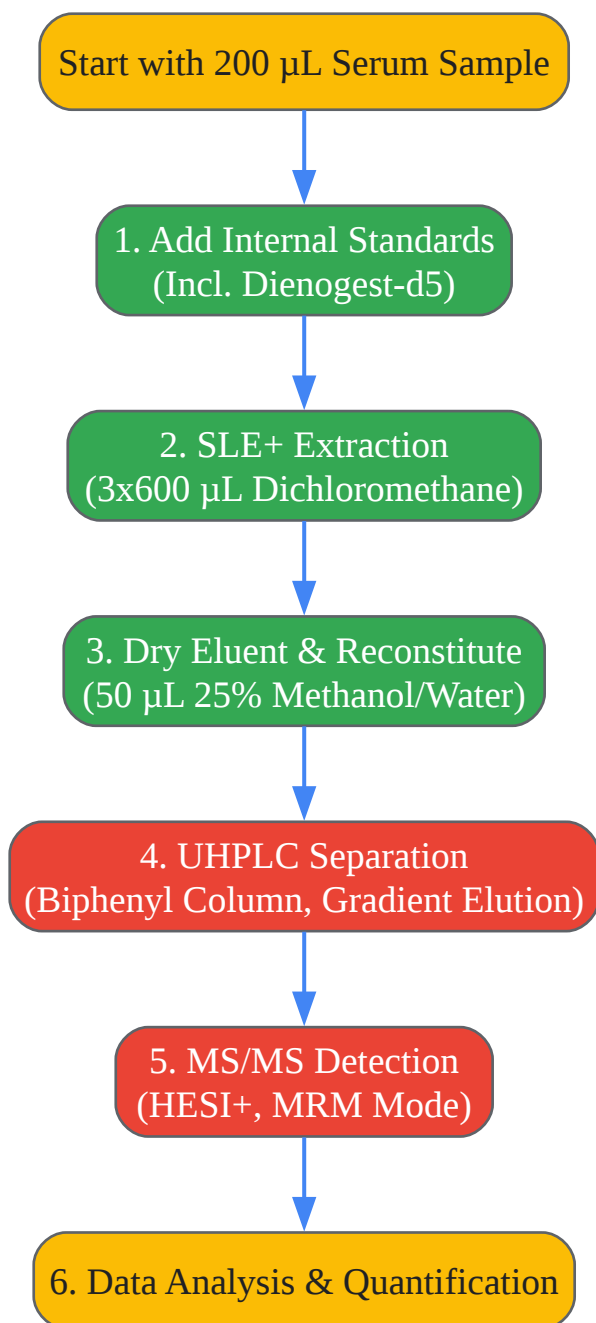
Parameter	Value for Dienogest (DNG)
Calibration Range	0.009 to 10 ng/mL
Lower Limit of Quantification (LLOQ)	0.009 ng/mL
Intra-Assay Precision (%CV)	2.3% (at 1.60 ng/mL)
Inter-Assay Precision (%CV)	4.4% (at 1.60 ng/mL)
Accuracy	103.6% (at 1.60 ng/mL)
Extraction Efficiency (Recovery)	98.9%
Matrix Effects	Information missing from table
Upper Limit of Quantification (ULOQ)	10 ng/mL

## Detailed Experimental Protocol

The validation data was generated using a specific protocol [1]. Here is a detailed breakdown of the methodology:

- **Instrumentation:** Ultra-high performance liquid chromatography-tandem triple quadrupole mass spectrometry (LC-MS/MS) using a Shimadzu Nexera-LCMS-8050 instrument.
- **Sample Preparation:**
  - **Internal Standard Addition:** 100  $\mu$ L of isotopic standards mixture was added to 200  $\mu$ L of serum. This mix included **Dienogest-d5** and other labeled steroids.
  - **Extraction:** The mixture was loaded onto a solid-supported liquid extraction (SLE+) plate. Analytes were eluted with dichloromethane.
  - **Reconstitution:** The extracted sample was dried and then reconstituted in 50  $\mu$ L of a 25% methanol-in-water solution.
- **Chromatography:**
  - **Column:** Raptor Biphenyl (50 mm X 2.1 mm, 2.7  $\mu$ m).
  - **Mobile Phase:** (A) 0.15 mM ammonium fluoride in water; (B) Methanol.
  - **Gradient:** Started at 60% B, increased to 95% B over 7.25 minutes, with a total run time of 9.55 minutes per sample.
- **Detection:** Heated electrospray ionization (HESI) in positive ion mode with Multiple Reaction Monitoring (MRM).

The workflow for this analytical method can be summarized as follows:



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Diagram Title: LC-MS/MS Workflow for Dienogest Quantification

## About Dienogest-d5 Internal Standard Data

While the searched literature confirms that **Dienogest-d5** was used as an internal standard in the validated method [1] and is available commercially for research use [2] [3], it does not provide specific validation data for the internal standard itself.

- **Role of Internal Standard:** In quantitative LC-MS/MS, a stable isotope-labeled internal standard corrects for losses during sample preparation and variations in instrument response. Its accuracy and precision are inherently demonstrated by the excellent performance of the overall method for the target analyte.
- **How to Find Specific Data:** Validation data for the internal standard might be located in the **full text or supplementary materials** of the original research paper [1], which could contain chromatograms and specific performance metrics for **Dienogest-d5**.

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## References

1. Development and validation of an expanded panel ... [pmc.ncbi.nlm.nih.gov]
2. Dienogest-d5 (STS 557-d5) | Stable Isotope [medchemexpress.com]
3. Dienogest-D5 [veeprho.com]

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